

In-Depth Technical Guide: C.I. Vat Green 9 Health and Safety

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Compound of Interest

Compound Name: C.I. Vat Green 9

Cat. No.: B1584405

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the available health and safety data for **C.I. Vat Green 9** (CAS No. 6369-65-9). The document is intended for an audience of researchers, scientists, and drug development professionals who may be handling or studying this compound. The information presented is a synthesis of publicly available data. It is important to note that while this guide aims to be thorough, detailed quantitative toxicological data and specific experimental protocols for **C.I. Vat Green 9** are limited in the public domain. Therefore, this document also includes general methodologies for key toxicological assays where specific data is absent.

Chemical and Physical Properties

C.I. Vat Green 9 is a synthetic vat dye belonging to the violanthrone chemical class.^[1] It is primarily used in the textile industry for dyeing cellulosic fibers such as cotton, as well as for coloring paper and plastics.^{[2][3]} Its properties are summarized in the table below.

Property	Value	Source(s)
CI Name	Vat Green 9	[1][2]
CI Number	59850	[2][3]
CAS Number	6369-65-9	[1][2]
Molecular Formula	C ₃₄ H ₁₅ NO ₄	[1][2]
Molecular Weight	501.49 g/mol	[1][2]
Appearance	Black Powder	[1][2][3]
Solubility	Insoluble in water and ethanol. Soluble in 2-Chlorophenol, 1,2,3,4-Tetrahydronaphthalene, and Xylene. Slightly soluble in Acetone, Chloroform, Pyridine, and Toluene.	[1][2][3]

Toxicological Data

Comprehensive toxicological data for **C.I. Vat Green 9** is not readily available in public literature. The following table summarizes the known information.

Endpoint	Result	Species/System	Notes	Source(s)
Acute Oral Toxicity	LD ₅₀ > 2000 mg/kg (for vat dyes in general)	Rat (oral)	This is a general value for vat dyes and not specific to C.I. Vat Green 9.	
Skin Irritation	Irritant	Not specified	Contact with skin can cause irritation.	
Eye Irritation	Irritant	Not specified	Contact with eyes can cause irritation.	
Mutagenicity (Ames Test)	Positive	Salmonella typhimurium	Indicates potential for inducing genetic mutations. Specific protocol and quantitative results are not available.	

Environmental Fate and Ecotoxicity

Information on the environmental impact of **C.I. Vat Green 9** is also limited. Improper disposal can lead to water pollution.

Endpoint	Result	Species	Notes	Source(s)
Aquatic Toxicity	Toxic to daphnia with long-term exposure	Daphnia sp.	Quantitative data such as EC ₅₀ or NOEC are not available.	

Experimental Protocols

Detailed experimental protocols for the toxicological evaluation of **C.I. Vat Green 9** are not published. The following represents a general methodology for the Ames test, which has been reported as positive for this compound.

General Ames Test Protocol (Bacterial Reverse Mutation Assay)

The Ames test is a widely used method to assess the mutagenic potential of a chemical. It utilizes several strains of the bacterium *Salmonella typhimurium* that have mutations in the genes involved in histidine synthesis. These bacteria are auxotrophic for histidine, meaning they cannot produce it and require it in their growth medium to survive.

Objective: To determine if a test substance can cause mutations that revert the bacteria to a state where they can synthesize their own histidine.

Materials:

- *Salmonella typhimurium* tester strains (e.g., TA98, TA100, TA1535, TA1537)
- Test substance (**C.I. Vat Green 9**)
- S9 fraction (a rat liver extract, to simulate metabolic activation in mammals)
- Minimal glucose agar plates (lacking histidine)
- Top agar with a trace amount of histidine/biotin
- Positive and negative controls

Procedure:

- **Preparation:** The *S. typhimurium* strains are cultured overnight. The test substance is dissolved in a suitable solvent.
- **Exposure:** The bacterial culture, the test substance at various concentrations, and either the S9 mix or a buffer (for tests without metabolic activation) are combined in a test tube.

- **Plating:** Molten top agar is added to the test tube, and the mixture is poured onto the surface of a minimal glucose agar plate. The trace amount of histidine in the top agar allows the bacteria to undergo a few cell divisions, which is necessary for mutagenesis to occur.
- **Incubation:** The plates are incubated at 37°C for 48-72 hours.
- **Scoring:** The number of revertant colonies (colonies that have grown on the histidine-deficient medium) on each plate is counted. A substance is considered mutagenic if it causes a dose-dependent increase in the number of revertant colonies compared to the negative control.

Visualizations

Ames Test Workflow

Caption: A generalized workflow of the Ames test for mutagenicity assessment.

Vat Dyeing Mechanism

Vat dyes, including **C.I. Vat Green 9**, are applied to fibers through a reduction-oxidation process. Understanding this mechanism is crucial for assessing potential exposure routes.

Caption: The general mechanism of the vat dyeing process.

Handling and Safety Precautions

Given the available data, the following precautions are recommended when handling **C.I. Vat Green 9**:

- **Personal Protective Equipment (PPE):** Wear appropriate protective clothing, gloves, and safety glasses with side shields.
- **Respiratory Protection:** In case of dust formation, use a NIOSH-approved respirator.
- **Ventilation:** Handle in a well-ventilated area.
- **First Aid:**
 - **Skin Contact:** Wash immediately with soap and water.

- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

Conclusion

C.I. Vat Green 9 is a widely used industrial dye with limited publicly available health and safety data. The available information indicates that it can be a skin and eye irritant and has shown mutagenic potential in the Ames test. It is also reported to be toxic to daphnia. Due to the scarcity of detailed quantitative data, a cautious approach should be taken when handling this compound, with strict adherence to safety protocols. Further research is warranted to fully characterize the toxicological and ecotoxicological profile of **C.I. Vat Green 9**.

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